

3-(3-Bromophenyl)propanenitrile safety data sheet

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Compound of Interest

Compound Name: 3-(3-Bromophenyl)propanenitrile

CAS No.: 376646-63-8

Cat. No.: B1273805

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Chemical Identity and Physicochemical Properties

3-(3-Bromophenyl)propanenitrile is an organic compound that is integral to various synthetic pathways in medicinal chemistry and materials science.^{[1][2]} Its core structure consists of a benzene ring substituted with a bromine atom and a propanenitrile group. Understanding its fundamental properties is the first step in a thorough safety evaluation.

Property	Value	Source
Molecular Formula	C ₉ H ₈ BrN	^{[3][4][5]}
Molecular Weight	210.07 g/mol	^{[3][4][5]}
Appearance	Solid	^[3]
CAS Number	376646-63-8	^{[4][5]}
SMILES String	N#CCCC1=CC=CC(Br)=C1	^[4]

Hazard Identification and GHS Classification

While a complete, standardized Safety Data Sheet (SDS) for **3-(3-Bromophenyl)propanenitrile** is not consistently available across all suppliers, a compilation of available data indicates the following hazards. It is crucial to treat this compound with care, recognizing the potential for both acute and chronic health effects, as well as environmental toxicity.

GHS Pictograms:

Signal Word: Warning[4]

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H412: Harmful to aquatic life with long lasting effects.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][6]
- P264: Wash skin thoroughly after handling.[4][6]
- P270: Do not eat, drink or smoke when using this product.[7]
- P271: Use only outdoors or in a well-ventilated area.[4][6]
- P273: Avoid release to the environment.[3][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[4][6]

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6]
- P330: Rinse mouth.[4]
- P362+P364: Take off contaminated clothing and wash it before reuse.[6]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4][6]
- P405: Store locked up.[4][6]
- P501: Dispose of contents/container in accordance with local regulations.[4][6]

Toxicological Profile and Exposure Risks

The primary toxicological concern with aryl nitriles stems from their potential to release cyanide in vivo.[8] While specific toxicological data for **3-(3-Bromophenyl)propanenitrile** is limited, the known hazards of similar compounds provide a basis for a cautious approach.

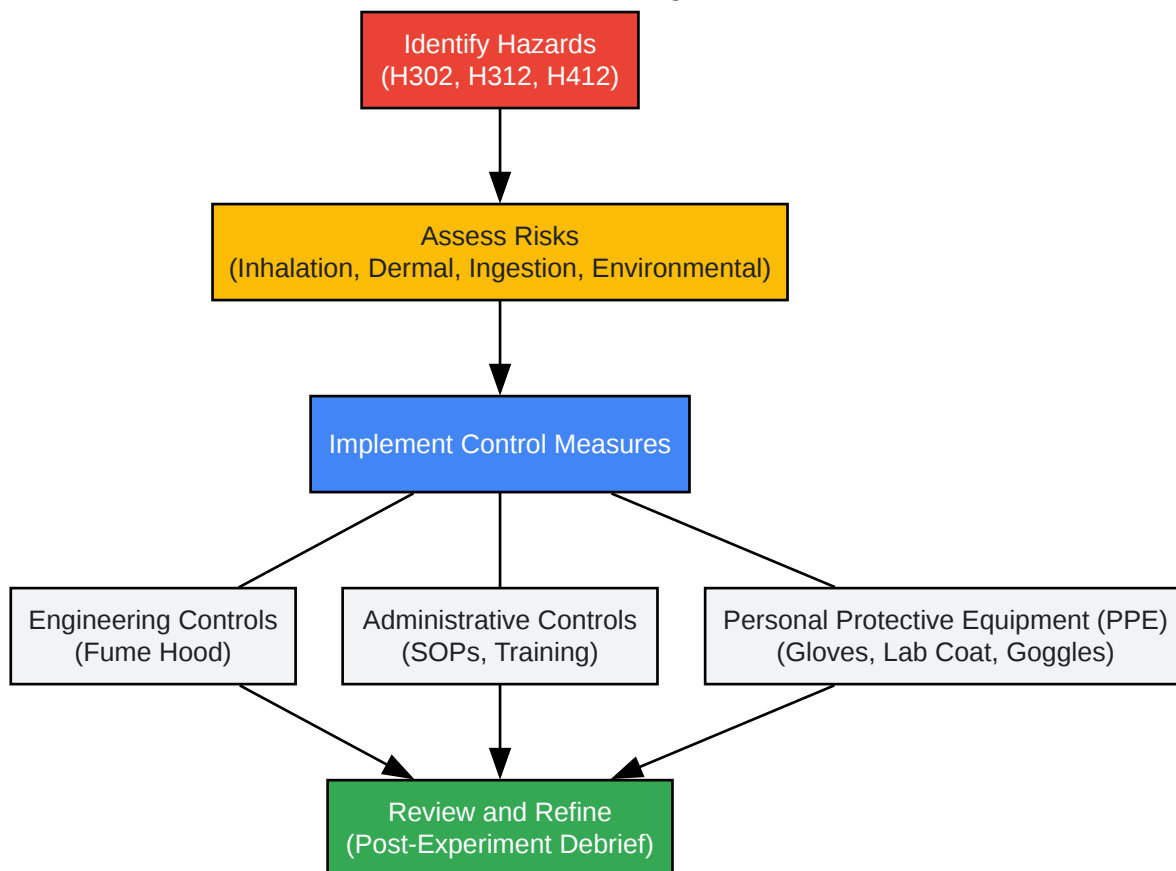
Exposure Routes and Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: Harmful if absorbed through the skin. May cause irritation.[4]
- Eye Contact: May cause serious eye irritation.
- Ingestion: Harmful if swallowed.[4] Ingestion can lead to symptoms of cyanide poisoning, which include headache, dizziness, confusion, and in severe cases, respiratory arrest.

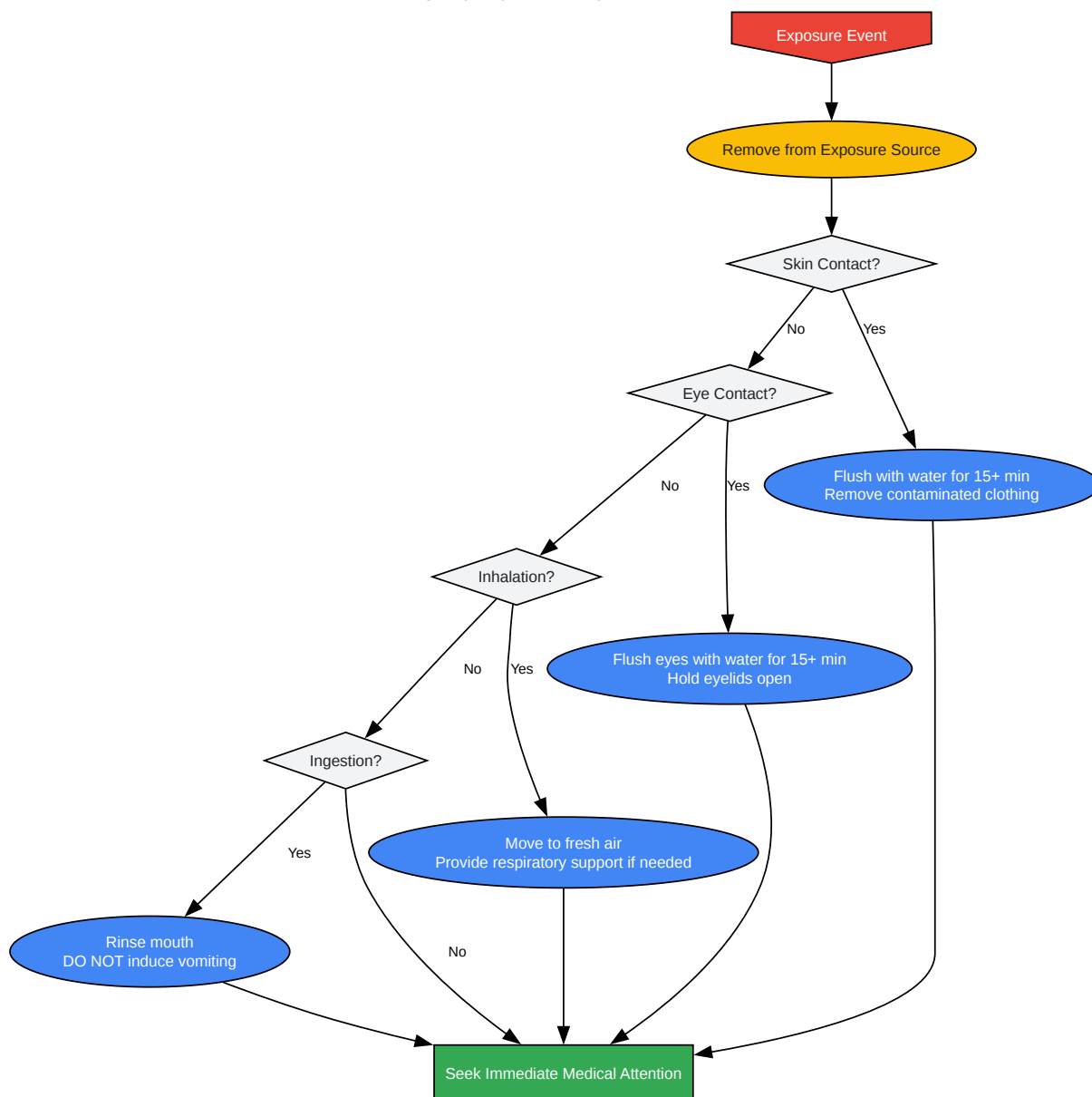
Experimental Workflow: Risk Assessment and Mitigation

A proactive approach to safety is paramount. The following workflow outlines a systematic process for risk assessment and the implementation of control measures.

Risk Assessment and Mitigation Workflow



Emergency Exposure Response Workflow

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Caption: Step-by-step workflow for responding to an exposure event involving **3-(3-Bromophenyl)propanenitrile**.

Detailed First-Aid Measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [6][9]*
After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [9][10] Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [9][10]*
After Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [6][11][10][12] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [6][12]*
After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [6][9]
Spill and Leak Procedures:
- Minor Spills:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for proper disposal.
- Major Spills:
 - Evacuate the laboratory immediately.
 - Alert others in the vicinity and activate the fire alarm if necessary.
 - Contact your institution's emergency response team.

Disposal Considerations

Waste generated from the use of **3-(3-Bromophenyl)propanenitrile** must be handled as hazardous waste.

- **Waste Disposal:** Dispose of in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to be released into the environment. [3]*
- **Contaminated Packaging:** Empty containers should be triple-rinsed and disposed of as hazardous waste.

Conclusion

3-(3-Bromophenyl)propanenitrile is a valuable research chemical that can be used safely with proper precautions. A thorough understanding of its potential hazards, coupled with the consistent application of robust safety protocols, is the cornerstone of responsible research. By integrating the principles outlined in this guide into your laboratory's standard operating procedures, you can create a safe environment for groundbreaking scientific discovery.

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